

Proper Disposal of Prosulfuron-d3: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Prosulfuron-d3

Cat. No.: B15598375

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Essential Safety and Logistical Information for the Disposal of Prosulfuron-d3

Prosulfuron-d3, a deuterated analog of the sulfonylurea herbicide Prosulfuron, requires careful handling and disposal due to its potential hazards. This guide provides procedural, step-by-step instructions to ensure the safe and compliant disposal of **Prosulfuron-d3** waste in a laboratory setting. Adherence to these protocols is critical for protecting personnel and the environment.

Key Hazard Information

Prosulfuron is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^{[1][2]} Therefore, it is imperative to prevent its release into the environment.

Personal Protective Equipment (PPE)

Before handling **Prosulfuron-d3**, ensure the following personal protective equipment is worn:

- Hand Protection: Impermeable and resistant gloves (e.g., Butyl rubber, Fluorocarbon rubber).^[1]
- Eye/Face Protection: Safety glasses with side shields or chemical goggles.^[1]
- Skin and Body Protection: A lab coat or long-sleeved shirt and long pants to avoid skin contact.

Step-by-Step Disposal Protocol for Prosulfuron-d3

This protocol outlines the immediate operational steps for the disposal of small quantities of **Prosulfuron-d3** typically used in a research environment.

1. Waste Collection and Segregation:

- **Unused Product:** Any unused or unwanted **Prosulfuron-d3** should be treated as hazardous waste. Do not mix it with other solvents or chemical waste unless specifically permitted by your institution's hazardous waste management plan.
- **Contaminated Materials:** All materials that have come into contact with **Prosulfuron-d3**, including personal protective equipment (gloves, etc.), weighing papers, and contaminated glassware, must be collected for disposal as hazardous waste.
- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent (e.g., acetone). The rinsate must be collected and disposed of as hazardous chemical waste. After triple-rinsing, the container can be disposed of as non-hazardous waste, though it is best practice to puncture it to prevent reuse.^{[3][4]}

2. Waste Storage:

- Store all **Prosulfuron-d3** waste in a designated, well-ventilated, and secure area, out of reach of children and domestic animals.
- Use a suitable, clearly labeled, and closed container for waste accumulation. The label should include "Hazardous Waste," the chemical name ("**Prosulfuron-d3**"), and the associated hazards (e.g., "Harmful," "Toxic to Aquatic Life").

3. Disposal Procedure:

- **Licensed Waste Disposal Contractor:** The ultimate disposal of **Prosulfuron-d3** waste must be handled by a licensed hazardous-waste disposal contractor.^[2] Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal.
- **Do Not Dispose Down the Drain:** Under no circumstances should **Prosulfuron-d3** or its rinsate be disposed of down the sanitary sewer system, as it is very toxic to aquatic life.^[2]

- Avoid Environmental Release: Prevent any spillage or leakage from entering drains or watercourses.[5]

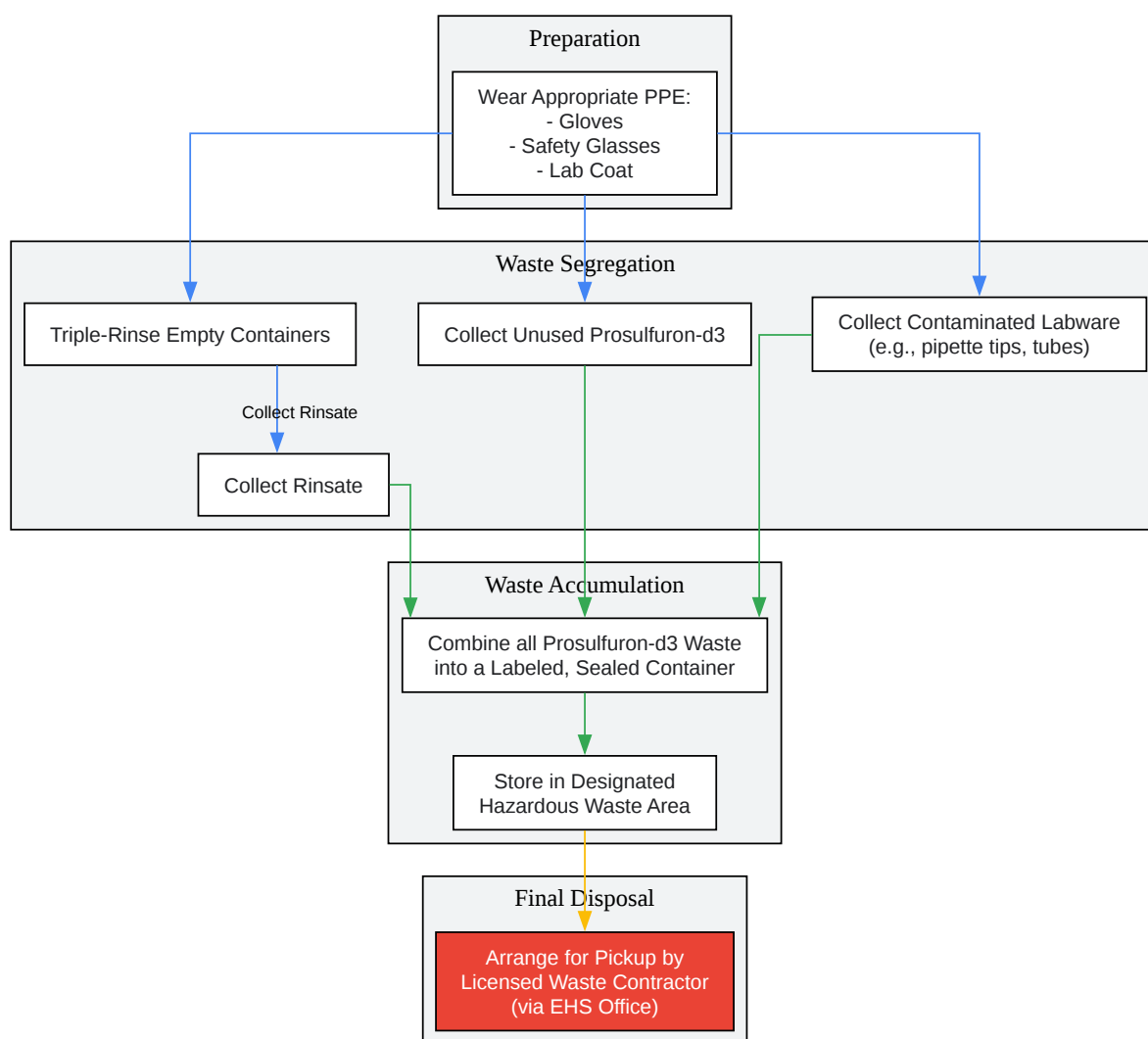
Chemical and Physical Properties of Prosulfuron

The following table summarizes key quantitative data for Prosulfuron, which is chemically similar to **Prosulfuron-d3**.

Property	Value
Melting Point	155 °C (with decomposition)[6][7]
Density	1.45 g/cm ³ (at 20-25 °C)[6]
Water Solubility (at 25°C)	87 mg/L at pH 5.0; 4 g/L at pH 6.8; 43 g/L at pH 7.7[6]
Solubility in Acetone	160 g/L[6]
Solubility in Ethanol	8.4 g/L[6]

Experimental Workflow for Prosulfuron-d3 Disposal

The following diagram illustrates the logical steps for the proper disposal of **Prosulfuron-d3** waste from a laboratory setting.



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Caption: Workflow for the safe disposal of **Prosulfuron-d3** waste.

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